

D-Galacturonic Acid: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *D-Galacturonic Acid*

Cat. No.: *B7802373*

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An in-depth exploration of the physicochemical properties, biochemical pathways, and experimental methodologies related to **D-Galacturonic acid**, a key monosaccharide in plant biology and a molecule of growing interest in biotechnology and drug development.

D-Galacturonic acid is a sugar acid that is an oxidized form of D-galactose.[1] It serves as the principal building block of pectin, a complex set of polysaccharides found in the primary cell walls of terrestrial plants.[1][2] In its polymeric form, polygalacturonic acid, it is central to the structural integrity and gelling properties of plant tissues.[1] This guide provides a comprehensive overview of **D-Galacturonic acid**, tailored for researchers, scientists, and professionals in drug development.

Physicochemical Data

The identification and characterization of **D-Galacturonic acid** are fundamental to its application in research and development. The compound can exist in both anhydrous and hydrated forms, each with a distinct CAS number and molecular weight.

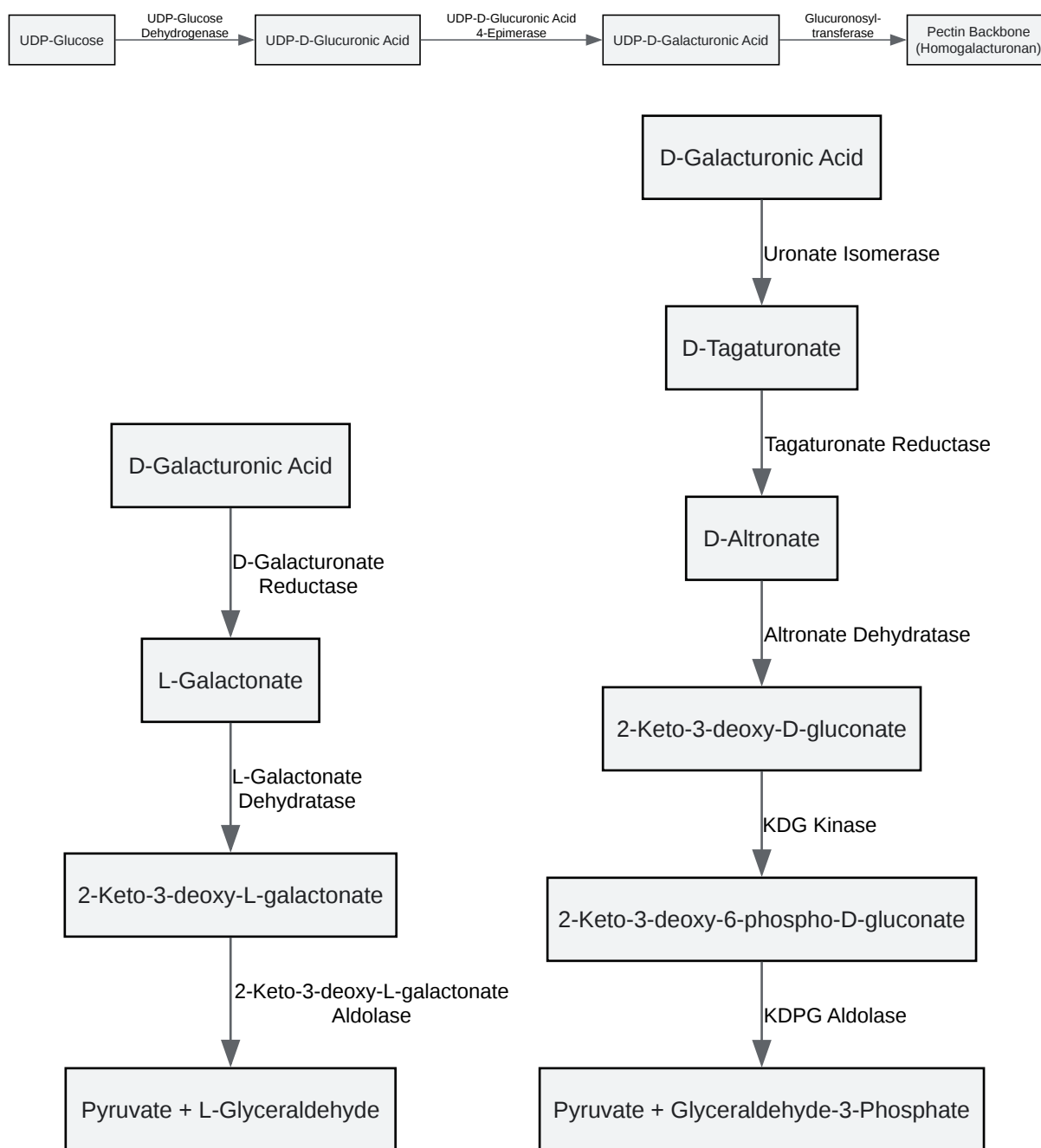
Property	Anhydrous D-Galacturonic Acid	D-Galacturonic Acid Monohydrate
CAS Number	685-73-4	91510-62-2
Molecular Formula	C ₆ H ₁₀ O ₇	C ₆ H ₁₂ O ₈
Molecular Weight	194.14 g/mol	212.15 g/mol

Biochemical Significance and Metabolic Pathways

D-Galacturonic acid is central to the biosynthesis of pectin in plants and is a valuable carbon source for various microorganisms. Understanding its metabolic pathways is crucial for applications ranging from biofuel production to the development of novel therapeutics.

Pectin Biosynthesis in Plants

Pectin is synthesized in the Golgi apparatus of plant cells.^[3] The process involves a series of enzymatic reactions where sugar precursors are activated and polymerized. **D-Galacturonic acid**, derived from UDP-D-glucuronic acid, is the primary monomer incorporated into the homogalacturonan backbone of pectin by glucuronosyltransferases.^[3] The complexity of pectin structure arises from modifications such as methyl- and acetyl-esterification, and the addition of other sugar residues.^{[4][5]}



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